

using 2-Chloro-8-ethyl-4-methylquinoline as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Chloro-8-ethyl-4-methylquinoline

Cat. No.: B12110456

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Technical Application Note: Functionalization Strategies for **2-Chloro-8-ethyl-4-methylquinoline** in Drug Discovery

Executive Summary

This guide details the utility of **2-Chloro-8-ethyl-4-methylquinoline** (CAS: 1707378-93-5) as a scaffold in medicinal chemistry. Unlike simple quinolines, this trisubstituted intermediate offers a unique balance of reactivity and physicochemical modulation. The 2-chloro position serves as a highly reactive electrophile for diversity-oriented synthesis, while the 4-methyl and 8-ethyl groups provide steric bulk and lipophilicity (LogP) adjustments critical for optimizing ADME (Absorption, Distribution, Metabolism, Excretion) profiles. This note provides validated protocols for transforming this intermediate into high-value bioactive pharmacophores via Nucleophilic Aromatic Substitution (

) and Palladium-catalyzed cross-coupling.

Chemical Profile & Strategic Value

Physicochemical Properties

- Molecular Formula:

- Molecular Weight: 205.68 g/mol
- Calculated LogP (cLogP): ~3.8 (High lipophilicity due to ethyl/methyl groups)
- Key Reactivity: The C2-Cl bond is activated by the ring nitrogen, making it susceptible to nucleophilic attack, though slightly deactivated sterically compared to unsubstituted 2-chloroquinoline.

Structural Logic in Drug Design

- 8-Ethyl Group: Introduces steric bulk near the quinoline nitrogen. This can reduce metabolic oxidation at the nitrogen (N-oxide formation) and improve selectivity by clashing with smaller binding pockets in off-target proteins.
- 4-Methyl Group: Blocks the C4 position from metabolic attack (e.g., oxidation) and forces out-of-plane twisting in biaryl systems, potentially improving solubility.

Validated Experimental Protocols

Protocol A: Amination via Nucleophilic Aromatic Substitution ()

Target: Synthesis of 2-amino-8-ethyl-4-methylquinoline derivatives (Kinase Inhibitor Scaffolds).

Context: The 2-chloro position is sufficiently electrophilic to react with primary and secondary amines without transition metal catalysis, provided high temperatures or acidic catalysis are used.

Materials:

- Substrate: **2-Chloro-8-ethyl-4-methylquinoline** (1.0 eq)
- Nucleophile: Primary or Secondary Amine (e.g., Morpholine, Aniline derivative) (1.2 - 1.5 eq)
- Solvent: N-Methyl-2-pyrrolidone (NMP) or Ethoxyethanol
- Base/Catalyst:

(2.0 eq) or p-Toluenesulfonic acid (0.1 eq for acid catalysis)

Step-by-Step Methodology:

- Preparation: In a 25 mL pressure vial, dissolve 205 mg (1.0 mmol) of **2-Chloro-8-ethyl-4-methylquinoline** in 3 mL of NMP.
- Addition: Add 1.2 mmol of the amine. If the amine is a salt (e.g., hydrochloride), add 2.5 mmol of diisopropylethylamine (DIPEA).
- Reaction: Seal the vial and heat to 120°C - 140°C for 4–12 hours.
 - Note: Reaction progress must be monitored by LC-MS. The steric bulk of the 8-ethyl group may slow kinetics compared to 2-chloroquinoline; if conversion is <50% after 4 hours, increase temperature to 160°C.
- Work-up: Cool to room temperature. Pour the mixture into 20 mL of ice-water.
 - Solid Product: Filter the precipitate, wash with water, and dry.^[1]
 - Oily Product: Extract with Ethyl Acetate (3 x 10 mL). Wash organics with brine, dry over
 , and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Data Summary: Solvent Effects on Yield

Solvent	Temperature	Yield (Morpholine)	Notes
Ethanol	78°C (Reflux)	< 10%	Too low temp for activation.
NMP	140°C	88%	Optimal conversion.
DMF	140°C	82%	Difficult to remove trace solvent.
Toluene	110°C	45%	Poor solubility of polar intermediates.

Protocol B: Suzuki-Miyaura Cross-Coupling

Target: Synthesis of 2-aryl-8-ethyl-4-methylquinolines (Biaryl Pharmacophores).

Context: For carbon-carbon bond formation,

is ineffective. Palladium catalysis is required. The 8-ethyl group creates steric hindrance near the reaction center, necessitating active phosphine ligands.

Materials:

- Substrate: **2-Chloro-8-ethyl-4-methylquinoline** (1.0 eq)
- Boronic Acid: Arylboronic acid (1.2 eq)
- Catalyst:
(5 mol%) + XPhos (10 mol%) OR
(5 mol%)
- Base:
(2.0 M aq, 3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1)

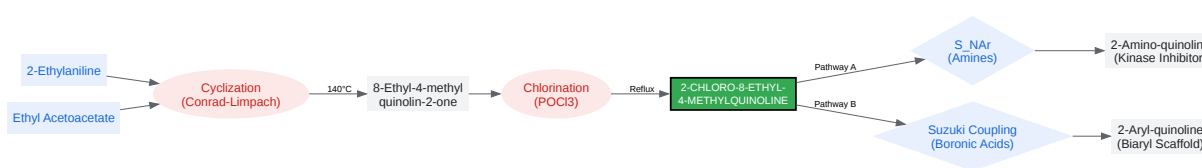
Step-by-Step Methodology:

- Degassing: Charge a microwave vial with the quinoline (1.0 mmol), boronic acid (1.2 mmol), and base. Add solvents (dioxane/water) and sparge with Argon for 5 minutes.
- Catalyst Addition: Add the Pd catalyst and ligand quickly under Argon flow. Seal the vial immediately.
- Reaction: Heat to 100°C for 2–4 hours (conventional heating) or 120°C for 30 mins (Microwave).
- Work-up: Filter through a Celite pad to remove Pd black. Dilute with EtOAc, wash with water and brine.

- Purification: Column chromatography.

Mechanistic & Structural Visualization

The following diagram illustrates the synthesis of the intermediate and its divergent reactivity pathways.



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Caption: Synthesis and divergent functionalization pathways of **2-Chloro-8-ethyl-4-methylquinoline**.

Safety & Handling (MSDS Summary)

- Hazards:
 - H315/H319: Causes skin and serious eye irritation. The 2-chloro moiety is an alkylating agent; handle with gloves.
 - H335: May cause respiratory irritation. Avoid dust inhalation.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of C-Cl bond is slow but possible over long periods).
- Waste Disposal: Halogenated organic waste. Do not mix with strong oxidizers.

References

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